

Technical Support Center: Dipropylene Glycol (DPG) Formulation & Viscosity Optimization

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Compound of Interest

Compound Name: 2-(2-Hydroxypropoxy)propan-1-ol

CAS No.: 25322-69-4

Cat. No.: B1198212

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Introduction: The DPG Variable

Welcome to the technical hub for Dipropylene Glycol (DPG). You are likely here because your formulation is exhibiting non-Newtonian behavior, unexpected drift, or phase instability.

DPG is not merely a solvent; it is a structure-maker in aqueous systems due to its extensive hydrogen-bonding network. Unlike Propylene Glycol (PG), DPG's isomer distribution and higher hydrophobicity create unique rheological challenges. This guide moves beyond the datasheet to address the causality of viscosity failures.

Module 1: Rheology & Physical Properties

The Baseline: Before troubleshooting, validate your raw material. DPG viscosity is highly temperature-dependent. A deviation of just 2°C in your processing environment can alter viscosity by >15%.

Standard Viscosity Profile (USP/EP Grade)

Data summarized from standard industry monographs (Dow, Shell).

Temperature (°C)	Dynamic Viscosity (cP / mPa ^[1] [2]·s)	Practical Implication
10°C	~230 - 250	Difficult to pump; requires heat tracing.
20°C	107 - 118	Standard QC reference point.
25°C	75 - 80	Typical lab processing temp.
40°C	~35 - 40	Ideal for high-speed mixing/de-aeration.
60°C	~15 - 18	Risk of volatile loss; minimal drag.

Q: Why does my DPG/Water mixture viscosity not match the theoretical average?

A: DPG and water do not mix linearly. They exhibit "Excess Viscosity" due to hetero-molecular hydrogen bonding.

- The Mechanism: Water molecules bridge the hydroxyl groups of DPG isomers, creating a fluid structure more rigid than either pure component.
- The Result: A 50:50 mixture often has a higher viscosity than calculated by the Arrhenius mixing rule.
- Correction: Do not rely on linear interpolation. Build a standard curve for your specific DPG:Water ratio.

Module 2: Formulation Interactions & Compatibility

Core Directive: Order of addition is the primary variable controlling final viscosity in DPG systems.

Q: My Carbomer/HPMC gel loses viscosity when I add DPG. Why?

A: This is a Solvation Competition failure.

- Mechanism: DPG is hygroscopic and has a high affinity for water.^{[2][3]} If added simultaneously with the polymer or before the polymer is fully hydrated, DPG "steals" the water necessary for the polymer chains to uncoil (hydrate).
- Result: The polymer remains partially coiled (low hydrodynamic volume), resulting in lower final viscosity and potential "fish eyes" (translucent clumps).
- Protocol: Always hydrate the polymer in pure water first (allow to swell), neutralize (if using Carbomer), and then titrate in the DPG phase.

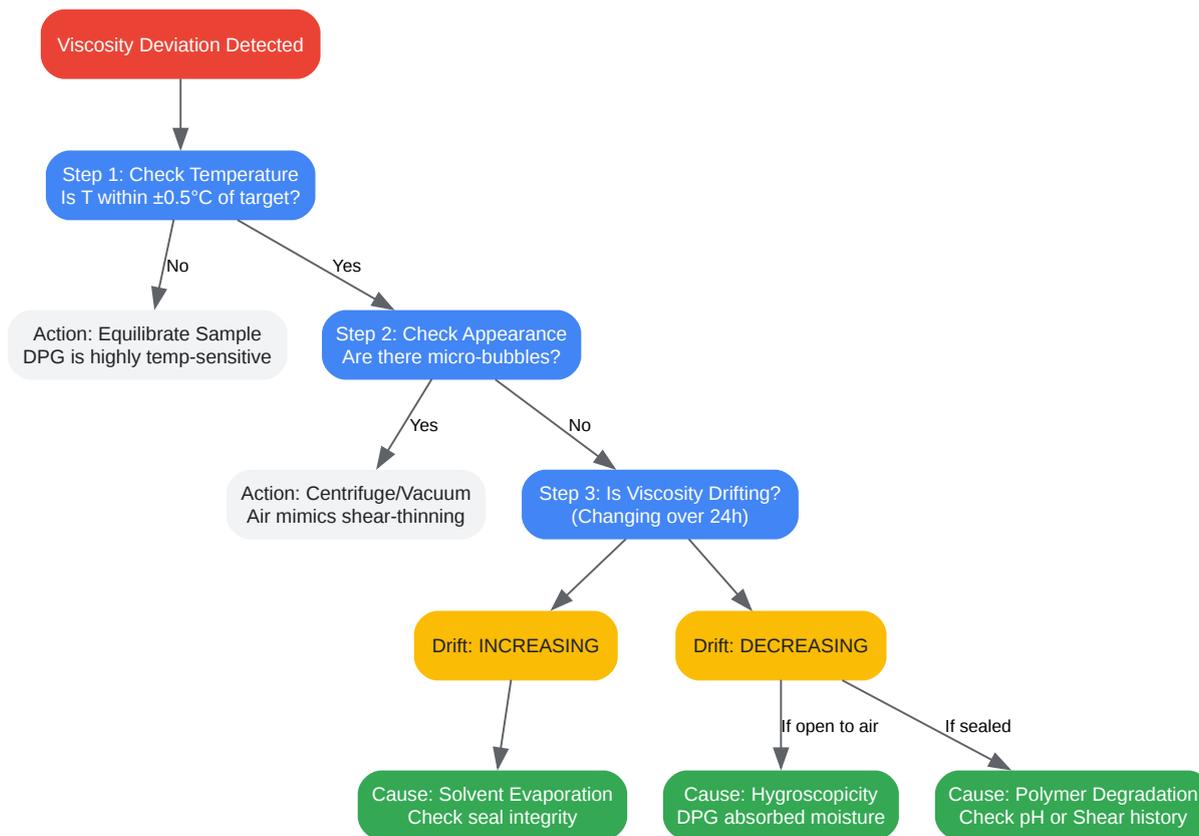
Q: Why is my formulation cloudy?

A: Cloudiness usually indicates Phase Shock or Isomer Insolubility.

- Shock Dilution: Adding water too quickly to a high-DPG hydrophobic phase causes localized precipitation of oil-soluble ingredients.
- Grade Purity: "Fragrance Grade" DPG contains different isomer ratios than "Pharma Grade." Impurities in lower grades can act as nucleation sites for haze.

Module 3: Troubleshooting Logic (Interactive Guide)

Use the following logic flow to diagnose viscosity deviations.



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Figure 1: Diagnostic logic for viscosity deviations in DPG formulations. Follow the path to identify root causes.

Module 4: Experimental Protocols

Protocol A: The "Solvation Sparing" Mixing Workflow

Objective: To incorporate DPG into hydrogels without compromising viscosity yield.

Materials:

- Polymer (Carbomer, Xanthan, or Cellulose derivative)
- Water (Deionized/WFI)
- Dipropylene Glycol (USP Grade)
- Neutralizer (if applicable, e.g., TEA, NaOH)

Workflow Visualization:



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Figure 2: Optimal addition order to prevent solvation competition.

Step-by-Step:

- Hydration: Disperse polymer in 100% of the calculated water phase. Agitate until fully hydrated (no fish eyes). Critical: Do not add DPG yet.
- Neutralization (Carbomers only): Add neutralizer to achieve target pH (usually 6.0–7.0). The gel should form immediately.
- The DPG Cut-In:
 - Pre-mix any oil-soluble actives into the DPG.
 - Slowly add the DPG phase to the gel phase.
 - Agitation: Switch to an anchor sweep or low-shear impeller. High shear at this stage can mechanically degrade the polymer network now that the solvent system is changing.
- Final QC: Measure viscosity at 25°C.

Protocol B: Accurate Viscosity Measurement

Issue: DPG is hygroscopic. Leaving a sample on the rheometer plate for 5 minutes while setting up software will alter the water content and the result.

- Equilibration: Set rheometer Peltier plate to 25°C.
- Sample Loading: Apply sample. Immediately trim excess.
- Sealing: Use a solvent trap or apply a thin film of low-viscosity silicone oil around the edge of the geometry to prevent moisture exchange with the air.
- Shear Profile:
 - Perform a stress sweep to identify the Linear Viscoelastic Region (LVR).
 - For single-point QC, measure at a shear rate relevant to application (e.g., 10 s⁻¹ for pouring, 0.1 s⁻¹ for leveling).

References & Authority[4][5][6][7]

- Dow Chemical. (n.d.).[1] Dipropylene Glycol (DPG) Regular Grade: Technical Data Sheet. Retrieved from
 - Source of viscosity-temperature data and isomer composition.
- Sun, T., & Teja, A. S. (2004).[4][5][6] Density, Viscosity, and Thermal Conductivity of Aqueous Solutions of Propylene Glycol, Dipropylene Glycol, and Tripropylene Glycol between 290 K and 460 K. *Journal of Chemical & Engineering Data*, 49(5), 1311–1316.[6][7]
 - Definitive source for DPG/Water mixture rheology and excess viscosity calculations.
- Shell Chemicals. (2021). Dipropylene Glycol: Product Technical Data Sheet.[2][3][8] Retrieved from
 - Validation of hygroscopicity and storage stability standards.
- Lubrizol. (n.d.). Dispersion and Hydration of Carbopol® Polymers. Technical Data Sheet 103.
 - Basis for the "Solvation Competition" mechanism described in Module 2.

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Sources

- [1. hr-sportgroup.com](http://hr-sportgroup.com) [hr-sportgroup.com]
- [2. univarsolutions.com](http://univarsolutions.com) [univarsolutions.com]
- [3. shell.com](http://shell.com) [shell.com]
- [4. researchgate.net](http://researchgate.net) [researchgate.net]
- [5. semanticscholar.org](http://semanticscholar.org) [semanticscholar.org]
- [6. fileserv-az.core.ac.uk](http://fileserv-az.core.ac.uk) [fileserv-az.core.ac.uk]
- [7. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [8. celltreat.com](http://celltreat.com) [celltreat.com]
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